

# Commercial Suppliers and Analytical Applications of Apixaban- $^{13}\text{C},\text{d}_3$ : A Technical Guide

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## Compound of Interest

Compound Name: Apixaban- $^{13}\text{C},\text{d}_3$

Cat. No.: B590848

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This technical guide provides an in-depth overview of commercial sources for the Apixaban- $^{13}\text{C},\text{d}_3$  analytical standard and details its application in a validated bioanalytical method. The information herein is intended to assist researchers in the procurement of this internal standard and to provide a foundational understanding of its use in quantitative analysis.

## Commercial Availability of Apixaban- $^{13}\text{C},\text{d}_3$

Apixaban- $^{13}\text{C},\text{d}_3$  is a stable isotope-labeled internal standard essential for the accurate quantification of apixaban in biological matrices by mass spectrometry. Several reputable suppliers offer this analytical standard, ensuring its accessibility for research and clinical applications. The following table summarizes the offerings from various commercial vendors.

Supplier	Product Name	Catalog Number	Purity	Available Unit Sizes
Cayman Chemical	Apixaban- <sup>13</sup> C-d <sub>3</sub>	25034	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	500 µg, 1 mg, 5 mg
TargetMol Chemicals Inc.	Apixaban <sup>13</sup> C,d <sub>3</sub>	T6527	98.00%	1 mg, 5 mg, 100 mg, 500 mg
AA BLOCKS, INC.	Apixaban- <sup>13</sup> C-D <sub>3</sub>	AA009X63	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	-
1Pluschem LLC	Apixaban- <sup>13</sup> C-d <sub>3</sub>	1P009XPJ	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	-
QUALITY CONTROL SOLUTIONS LTD.	Apixaban- <sup>13</sup> C-d <sub>3</sub>	-	95% HPLC	10 mg, 25 mg, 50 mg, 100 mg
ESS Chem Co.	Apixaban- <sup>13</sup> C,D <sub>3</sub>	ESS0262	97.2% HPLC; 99% atom <sup>13</sup> C; 99% atom D	10 mg, 25 mg, 50 mg, 100 mg
LGC Standards	Apixaban- <sup>13</sup> C, d <sub>3</sub>	-	>95% (HPLC)	-
Sussex Research Laboratories Inc.	Apixaban- <sup>13</sup> C d <sub>3</sub>	SI010060	>95% (HPLC), Isotopic Enrichment: >95%	-
Shimadzu Chemistry & Diagnostics	[ <sup>13</sup> C, <sup>2</sup> H <sub>8</sub> ]-Apixaban	C7795	Min. 95.00%, Isotopic Enrichment: 99% <sup>13</sup> C, 98% <sup>2</sup> H	1 mg, 5 mg, 10 mg, 25 mg, 100 mg

## Application in a Validated LC-MS/MS Method for Apixaban Quantification in Human Plasma

Apixaban- $^{13}\text{C}_3\text{d}_3$  is critically employed as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to ensure high accuracy and precision in the quantification of apixaban. The stable isotope label allows the IS to be differentiated from the unlabeled analyte by the mass spectrometer, while its identical chemical properties ensure it behaves similarly during sample preparation and chromatographic separation, thus correcting for any variations in the analytical process.

## Detailed Experimental Protocol

The following protocol is a representative example of a validated LC-MS/MS method for the determination of apixaban in human plasma.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### 1. Preparation of Stock and Working Solutions:

- Apixaban Stock Solution (1.0 mg/mL): Accurately weigh approximately 5 mg of apixaban and dissolve it in HPLC grade methanol in a 5 mL volumetric flask.[\[3\]](#) Store this stock solution at 2-8°C for up to 8 days.[\[3\]](#)
- Apixaban- $^{13}\text{C}_3\text{d}_3$  (Internal Standard) Stock Solution (1.0 mg/mL): Accurately weigh approximately 2 mg of Apixaban- $^{13}\text{C}_3\text{d}_3$  and dissolve it in HPLC grade methanol in a 2 mL volumetric flask.[\[3\]](#) Store this stock solution at 2-8°C for up to 8 days.[\[3\]](#)
- Working Solutions: Prepare further dilutions of the apixaban and IS stock solutions in a 50:50 (v/v) mixture of methanol and Milli-Q water to create calibration standards and quality control (QC) samples.[\[3\]](#)

### 2. Sample Preparation (Liquid-Liquid Extraction):

- To 250  $\mu\text{L}$  of human plasma in a polypropylene tube, add 50  $\mu\text{L}$  of the internal standard working solution.
- Add 250  $\mu\text{L}$  of 0.1% formic acid and vortex.
- Add 2 mL of an organic solvent mixture of ethyl acetate and methyl tertiary butyl ether (70:30, v/v).[\[2\]](#)
- Vortex mix for 10 minutes, followed by centrifugation at 4090 rcf for 5 minutes at 5°C.[\[2\]](#)

- Transfer the supernatant to a clean tube and evaporate to dryness.
- Reconstitute the residue in 200  $\mu$ L of the mobile phase.

### 3. LC-MS/MS Instrumentation and Conditions:

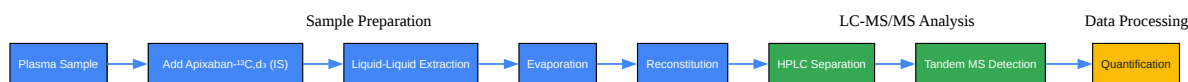
- HPLC System: A high-performance liquid chromatography system equipped with a dual pump and autosampler.[\[2\]](#)
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.[\[2\]](#)
- Chromatographic Column: Thermo Beta basic-8, 100 mm x 4.6 mm, 5 $\mu$  column.[\[1\]](#)
- Mobile Phase: Acetonitrile and ammonium formate buffer (pH 4.2) in a 70:30 (v/v) ratio.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Flow Rate: 1.0 mL/min with a 1:1 post-column split.[\[1\]](#)
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
  - Apixaban: m/z 460.2  $\rightarrow$  443.2[\[1\]](#)[\[3\]](#)
  - Apixaban-<sup>13</sup>C<sub>3</sub>: m/z 464.2  $\rightarrow$  447.4[\[1\]](#)[\[3\]](#)

### 4. Method Validation:

The method should be validated according to regulatory guidelines (e.g., US FDA) for selectivity, linearity, accuracy, precision, recovery, and stability.[\[2\]](#) The validated linear range for this method is typically 1.0-301.52 ng/mL.[\[1\]](#)[\[2\]](#)[\[3\]](#)

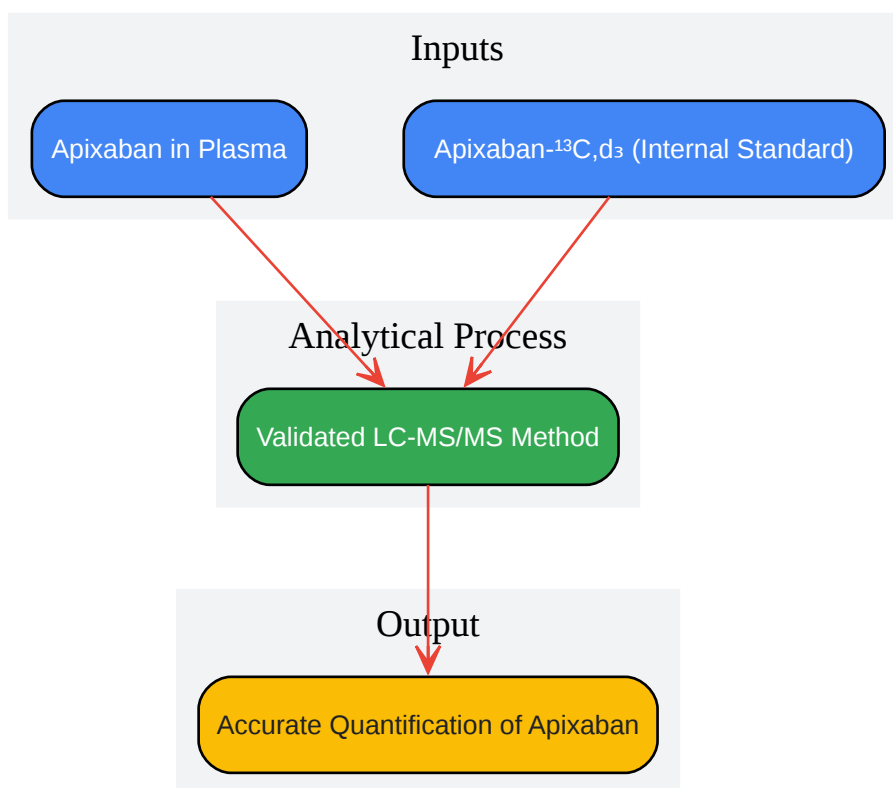
## Visualizing the Analytical Workflow

The following diagrams illustrate the key stages of the analytical process, from sample preparation to data acquisition.



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Caption: A streamlined workflow for the quantification of apixaban in plasma.



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Caption: The central role of the internal standard in achieving accurate results.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)